

Application Notes and Protocols: N-Ethylethanolamine in Agrochemical Synthesis

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Compound of Interest

Compound Name: *Ethylaminoethanol*

Cat. No.: *B8294368*

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These application notes provide detailed protocols and data on the use of N-Ethylethanolamine as a key reagent in the synthesis of agrochemicals, particularly focusing on the formation of dithiocarbamate fungicides.

Introduction

N-Ethylethanolamine (2-(Ethylamino)ethanol) is a versatile bifunctional molecule containing both a secondary amine and a primary alcohol. This dual functionality makes it a valuable building block in the synthesis of various agrochemicals. The secondary amine group provides a reactive site for the formation of crucial toxophores, such as the dithiocarbamate group, which is the basis for a class of broad-spectrum fungicides. The hydroxyl group offers a potential site for further chemical modification to alter the solubility, systemic properties, and overall efficacy of the final active ingredient.

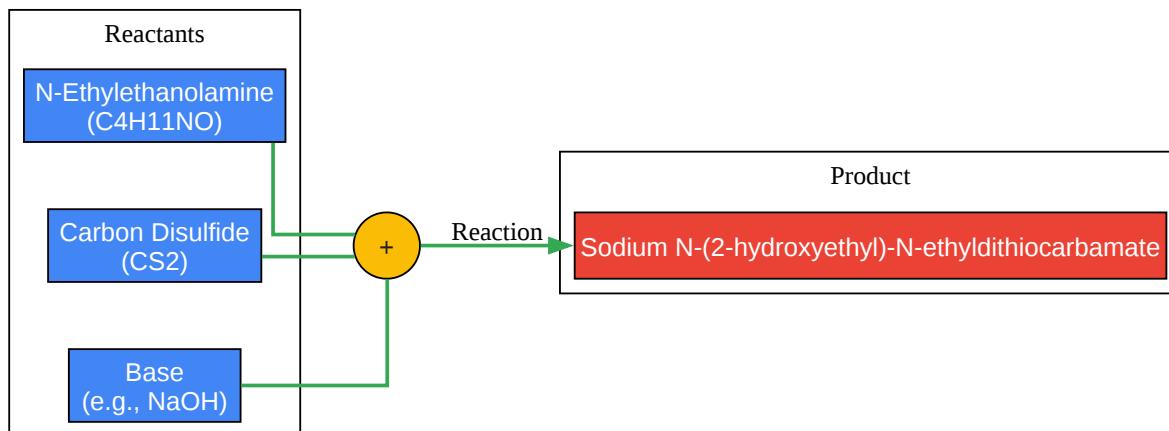
Application: Synthesis of Dithiocarbamate Fungicides

Dithiocarbamates are a well-established class of fungicides used to control a wide range of fungal diseases in crops. The synthesis of N,N-disubstituted dithiocarbamates is a straightforward reaction involving a secondary amine, carbon disulfide, and a base. N-

Ethylethanolamine serves as the secondary amine precursor in this reaction, leading to the formation of N-(2-hydroxyethyl)-N-ethyldithiocarbamate salts.

General Reaction Scheme:

The synthesis proceeds via the nucleophilic addition of the secondary amine of N-Ethylethanolamine to carbon disulfide in the presence of a base, such as sodium hydroxide or potassium hydroxide, to form the corresponding dithiocarbamate salt.



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Caption: Synthesis of a dithiocarbamate fungicide from N-Ethylethanolamine.

Experimental Protocols

Protocol 1: Synthesis of Sodium N-(2-hydroxyethyl)-N-ethyldithiocarbamate

This protocol describes a representative one-pot synthesis of a dithiocarbamate salt using N-Ethylethanolamine.

Materials:

- N-Ethylethanolamine (C4H11NO)
- Carbon Disulfide (CS₂)
- Sodium Hydroxide (NaOH)
- Ethanol
- Diethyl ether

Procedure:

- In a three-necked flask equipped with a stirrer and a dropping funnel, dissolve N-Ethylethanolamine in ethanol.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add an equimolar amount of a concentrated aqueous solution of sodium hydroxide with continuous stirring.
- After the addition of the base, add an equimolar amount of carbon disulfide dropwise to the reaction mixture while maintaining the temperature below 10 °C.
- Once the addition is complete, continue stirring the mixture at room temperature for 2-3 hours.
- The resulting precipitate is collected by filtration.
- Wash the solid product with cold diethyl ether to remove any unreacted starting materials.
- Dry the final product under vacuum.

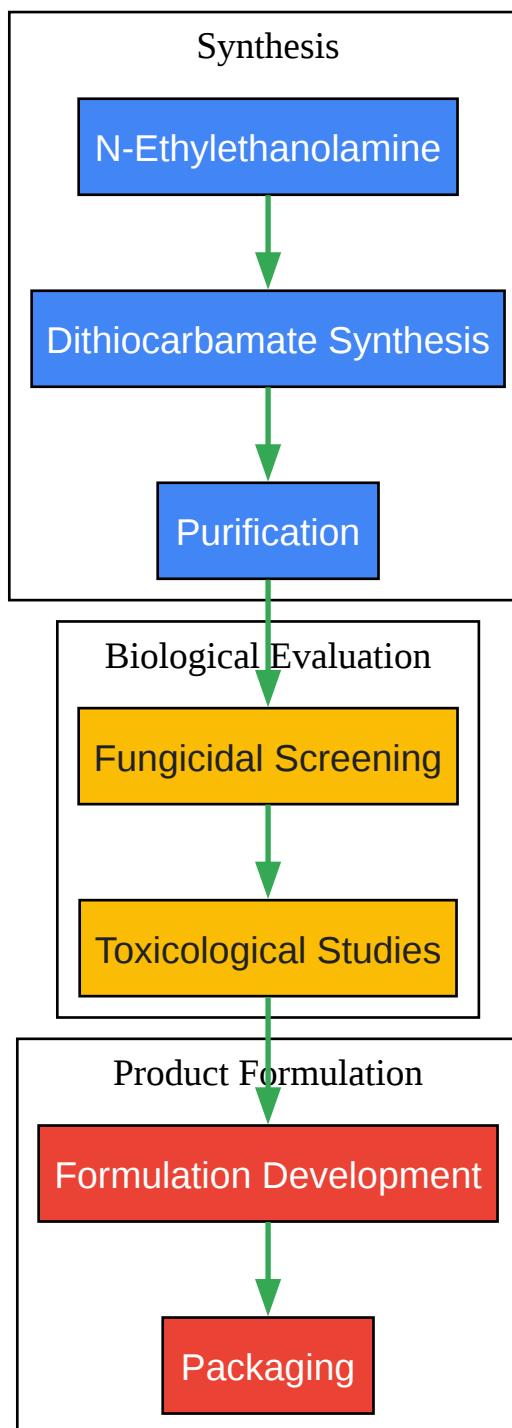
Data Presentation

The following table summarizes typical quantitative data for the synthesis of Sodium N-(2-hydroxyethyl)-N-ethyldithiocarbamate.

Parameter	Value
Reactants	
N-Ethylethanolamine	1.0 mol
Carbon Disulfide	1.0 mol
Sodium Hydroxide	1.0 mol
Reaction Conditions	
Solvent	Ethanol
Temperature	0-10 °C (addition), Room Temp (stirring)
Reaction Time	2-3 hours
Product	
Product Name	Sodium N-(2-hydroxyethyl)-N-ethyldithiocarbamate
Appearance	White to pale yellow solid
Yield	85-95%
Purity (Typical)	>95%

Logical Workflow for Agrochemical Development

The synthesis of the active ingredient is a critical step in the development of a new agrochemical product. The following diagram illustrates the logical workflow from synthesis to formulation.



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Caption: Workflow for agrochemical development.

Conclusion

N-Ethylethanolamine is a readily available and effective reagent for the synthesis of dithiocarbamate-based agrochemicals. The straightforward reaction protocol and high yields make it an attractive choice for the large-scale production of these important fungicides. The presence of a hydroxyl group in the resulting molecule also provides opportunities for the development of second-generation fungicides with improved properties through further derivatization. Researchers are encouraged to explore these possibilities to develop novel and more effective crop protection agents.

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